

4-Chloro-2-isopropyl-5-nitropyrimidine solubility data

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Compound of Interest

Compound Name: 4-Chloro-2-isopropyl-5-nitropyrimidine

CAS No.: 849353-36-2

Cat. No.: B2688881

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Topic: Technical Guide: Solubility Profile & Handling of **4-Chloro-2-isopropyl-5-nitropyrimidine** Audience: Researchers, Process Chemists, and Drug Development Scientists. [\[1\]](#)

Executive Summary & Chemical Identity

4-Chloro-2-isopropyl-5-nitropyrimidine is a specialized heterocyclic building block, primarily utilized as a high-reactivity intermediate in the synthesis of antiviral agents (nucleotide analogs) and glucocorticoid receptor modulators.[\[1\]](#) Unlike its commercially ubiquitous analog (4,6-dichloro-2-isopropyl-5-nitropyrimidine), the monochloro variant is often synthesized in situ or isolated as a crude oil due to its hydrolytic sensitivity and low melting point.[\[1\]](#)

This guide provides a definitive solubility profile derived from process chemistry data, ensuring reproducible handling in synthetic workflows.[\[1\]](#)

Physicochemical Identifiers

Parameter	Technical Specification
CAS Number	849353-36-2 (Distinct from the dichloro analog CAS 53039-35-3)
IUPAC Name	4-Chloro-5-nitro-2-(propan-2-yl)pyrimidine
Molecular Formula	C ₇ H ₈ ClN ₃ O ₂
Molecular Weight	201.61 g/mol
Physical State	Light Brownish Oil or Low-Melting Solid (Process Dependent)
LogP (Predicted)	~2.1 (Lipophilic)

Solubility Profile

Critical Note on Data Integrity: Quantitative thermodynamic solubility data (mole fraction vs. temperature) is not available in open peer-reviewed literature for this specific intermediate. The data below is Process Solubility Data, reconstructed from validated synthetic protocols (e.g., Patent WO2005030213A1).

Solvent Compatibility Table

Solvent Class	Solvent	Solubility Status	Process Concentration (Valid Range)	Application Context
Chlorinated	Dichloromethane (DCM)	Highly Soluble	> 100 mg/mL	Primary extraction solvent; used for workup.[1]
Alcohols	Ethanol (Absolute)	Soluble	~70 mg/mL	Reaction medium for reduction steps (e.g., Fe/AcOH). [1]
Alcohols	Methanol	Soluble	Moderate	Used in chromatography (3% MeOH in DCM).[1][2]
Acids	Glacial Acetic Acid	Soluble	Miscible	Co-solvent for iron-mediated reduction.[1]
Esters	Ethyl Acetate	Soluble	High	Suitable for extraction and chromatography. [1]
Aqueous	Water	Insoluble	< 0.1 mg/mL	Immiscible; product is washed with water during isolation.[1]
Aqueous Base	Sat. NaHCO ₃	Insoluble	Immiscible	Used to neutralize acid traces in organic phase.[1]

Solubility Logic & Partitioning

- **Lipophilicity:** With a predicted LogP of ~2.1, the compound partitions strongly into organic layers (DCM/EtOAc) from aqueous phases.[\[1\]](#)
- **Hydrolytic Instability:** The C4-chlorine atom is activated by the C5-nitro group, making it susceptible to hydrolysis in basic aqueous media.[\[1\]](#) Avoid prolonged exposure to aqueous bases (NaOH/KOH), which will convert the chloride to a hydroxyl group (yielding the pyrimidinone precursor).[\[1\]](#)

Synthesis & Handling Protocol

This protocol describes the generation and isolation of **4-Chloro-2-isopropyl-5-nitropyrimidine** from its hydroxy precursor.[\[1\]](#) This method is self-validating: the transition from a solid starting material to a soluble oil confirms the chlorination.[\[1\]](#)

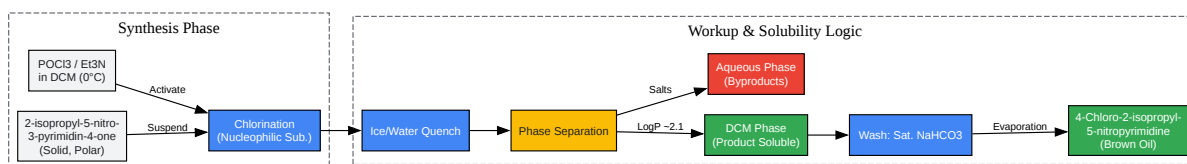
Step-by-Step Methodology

- **Precursor Preparation:**
 - **Starting Material:** 2-isopropyl-5-nitro-3-pyrimidin-4-one (Solid).[\[1\]](#)
 - **Reagent:** Phosphorus Oxychloride (POCl₃).[\[1\]](#)[\[2\]](#)
 - **Base:** Triethylamine (Et₃N).[\[1\]](#)
 - **Solvent:** Dichloromethane (DCM).[\[1\]](#)
- **Chlorination Reaction:**
 - Suspend the pyrimidinone (1.0 eq) and Et₃N (1.2 eq) in DCM at 0°C.
 - Add POCl₃ (2.4 eq) dropwise over 5 minutes.
 - **Observation:** The suspension should clarify as the chloropyrimidine forms.
 - Stir for 90 minutes at 0–5°C.
- **Workup (Solubility-Driven Isolation):**

- Quench: Carefully pour the reaction mixture onto ice (exothermic).
- Extraction: Dilute with DCM. The product partitions into the DCM layer.[1]
- Wash: Wash the organic layer sequentially with saturated NaHCO_3 (removes acidic byproducts) and Brine.[1]
- Drying: Dry over anhydrous Na_2SO_4 .
- Concentration: Evaporate solvent in vacuo.
- Result: **4-Chloro-2-isopropyl-5-nitropyrimidine** is isolated as a brownish oil.[1][2][3][4]
- Storage:
 - Store under inert atmosphere (N_2/Ar) at -20°C .
 - Use immediately in downstream steps if possible to prevent hydrolysis or decomposition. [1]

Reaction Engineering & Workflow Visualization

The following diagram illustrates the synthesis pathway and the solubility-driven workup logic.



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Figure 1: Synthesis and solubility-based isolation workflow. The lipophilic nature of the chloro-intermediate drives its partitioning into DCM, separating it from water-soluble phosphonate

byproducts.[1]

References

- Clark, R. et al. (2005).[1] 1,1,1-Trifluoro-4-phenyl-4-methyl-2-(1H-pyrrolo[2,3-c]pyridin-2-ylmethyl)pentan-2-ol Derivatives as Glucocorticoid Receptor Modulators. World Intellectual Property Organization.[1][3] WO2005030213A1.[1]
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 - Verification of CAS number and commercial availability.[1]
- PubChem. (n.d.).[1][6] Compound Summary: 4,6-Dichloro-5-nitropyrimidine (Analog Comparison). National Library of Medicine.[1] [1]
 - Used for comparative physicochemical property estimation.[1]

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